

Technical Guide: Chemical Characterization and Bioanalysis of Omeprazole-d3 Sulfide

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Compound of Interest

Compound Name:	Omeprazole-d3 Sulfide
CAS No.:	922731-00-8
Cat. No.:	B585807

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Executive Summary

This technical guide details the physicochemical properties, metabolic significance, and bioanalytical applications of **Omeprazole-d3 sulfide** (5-Methoxy-d3-2-[[[(4-methoxy-3,5-dimethyl-2-pyridinyl)methyl]thio]-1H-benzimidazole]). As a stable isotope-labeled analog of the reduced omeprazole metabolite, this compound serves as a critical Internal Standard (IS) in LC-MS/MS assays. Its primary utility lies in normalizing matrix effects and recovery variances during the pharmacokinetic quantification of omeprazole and its metabolites in biological matrices.

Chemical Identity & Structural Analysis[1][2][3]

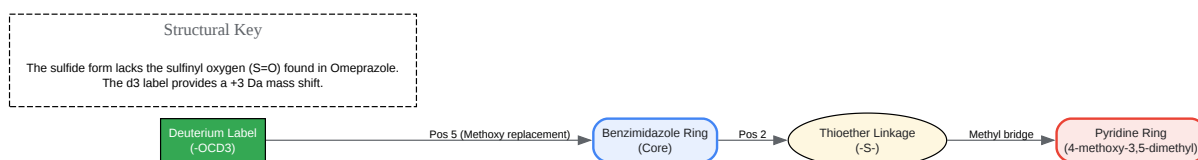
Omeprazole sulfide is the reduced form of the proton pump inhibitor omeprazole (a sulfoxide). The deuterated analog (d3) typically incorporates three deuterium atoms on the methoxy group of the benzimidazole ring. This specific labeling is chosen to ensure the isotope label remains stable and co-elutes with the analyte while providing mass spectral differentiation.

Physicochemical Data Profile

Property	Omeprazole Sulfide (Unlabeled)	Omeprazole-d3 Sulfide (Labeled)
CAS Number	73590-85-9	922730-98-1
IUPAC Name	5-methoxy-2-[[[(4-methoxy-3,5-dimethyl-2-pyridinyl)methyl]thio]-1H-benzimidazole	5-(methoxy-d3)-2-[[[(4-methoxy-3,5-dimethyl-2-pyridinyl)methyl]thio]-1H-benzimidazole
Molecular Formula	C ₁₇ H ₁₉ N ₃ O ₂ S	C ₁₇ H ₁₆ D ₃ N ₃ O ₂ S
Average Molecular Weight	329.42 g/mol	332.44 g/mol
Monoisotopic Mass	329.1198 Da	332.1386 Da
Solubility	DMSO, Methanol, Ethyl Acetate	DMSO, Methanol
Appearance	White to off-white solid	White to off-white solid

Structural Visualization

The following diagram illustrates the chemical structure of **Omeprazole-d3 sulfide**, highlighting the thioether linkage (reduced from sulfoxide) and the deuterated methoxy group.



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Figure 1: Structural topology of **Omeprazole-d3 sulfide**, emphasizing the thioether linkage and isotopic labeling site.

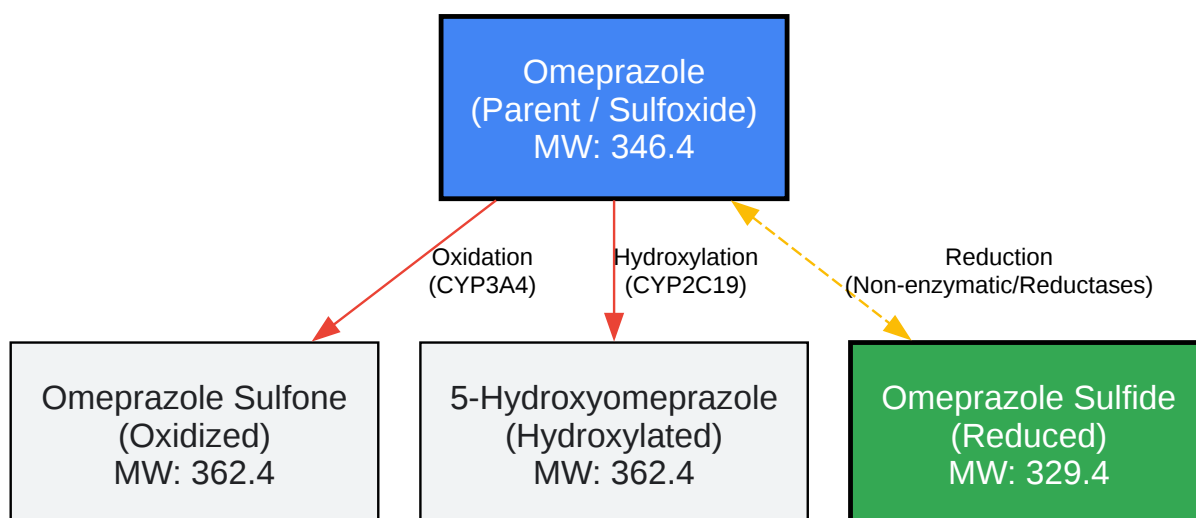
Metabolic Context & Significance[6]

Understanding the formation of omeprazole sulfide is essential for interpreting pharmacokinetic data. Unlike the sulfone metabolite (formed via oxidation), the sulfide is formed via a reductive pathway.

Metabolic Pathways

Omeprazole is extensively metabolized in the liver by the Cytochrome P450 system.[1]

- CYP2C19: Hydroxylates the pyridine methyl group (Major pathway).
- CYP3A4: Oxidizes the sulfoxide to a sulfone.
- Non-Enzymatic / Reductase: Reduces the sulfoxide to a sulfide. This pathway is often reversible and can be influenced by gastric acidity or gut microbiota.



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Figure 2: Metabolic fate of Omeprazole.[1] The sulfide represents the reductive arm of metabolism.

Analytical Application: LC-MS/MS Protocol

The quantification of omeprazole sulfide in human plasma requires a robust LC-MS/MS method. **Omeprazole-d3 sulfide** acts as the Internal Standard (IS) to correct for ionization suppression and extraction efficiency.

Mass Spectrometry Parameters (MRM)

The following transitions are selected based on the fragmentation of the benzimidazole moiety. The d3-label on the benzimidazole ring results in a +3 Da shift in the product ion.

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Origin of Fragment
Omeprazole Sulfide	330.1 [M+H] ⁺	198.1	15-20	Benzimidazole moiety
Omeprazole-d3 Sulfide	333.1 [M+H] ⁺	201.1	15-20	d3-Benzimidazole moiety

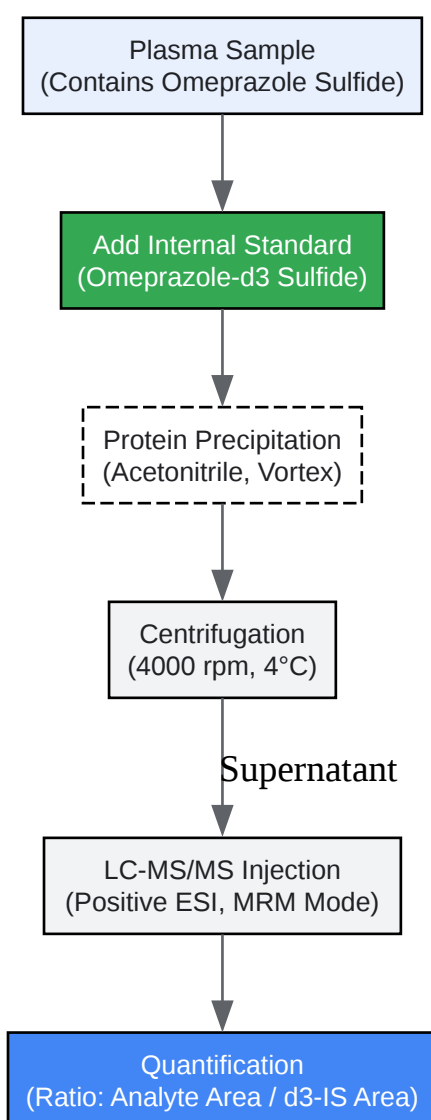
Sample Preparation Workflow (Protein Precipitation)

This protocol minimizes degradation, as omeprazole and its metabolites are acid-labile.

- Thawing: Thaw plasma samples on ice (4°C) to prevent thermal degradation.
- IS Addition: Aliquot 50 µL of plasma into a 96-well plate. Add 20 µL of **Omeprazole-d3 sulfide** working solution (e.g., 500 ng/mL in Methanol).
- Precipitation: Add 200 µL of Acetonitrile (cold). Vortex vigorously for 1 minute.
- Centrifugation: Centrifuge at 4,000 rpm for 10 minutes at 4°C.
- Dilution: Transfer 100 µL of supernatant to a fresh plate. Dilute with 100 µL of 10 mM Ammonium Acetate (pH 8.5) to align with mobile phase conditions.

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Waters XBridge or Phenomenex Kinetex), 2.1 x 50 mm, 3.5 μm .
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 8.5). Note: Basic pH improves stability.
- Mobile Phase B: Acetonitrile.[2]
- Gradient: 10% B to 90% B over 3 minutes.



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Figure 3: Bioanalytical workflow for the quantification of Omeprazole Sulfide using the d3-IS.

Synthesis & Stability Considerations

Stability

- **Light Sensitivity:** Like the parent compound, the sulfide is sensitive to UV light. All handling should occur under yellow monochromatic light.
- **pH Stability:** The sulfide is less acid-labile than the sulfoxide (omeprazole), but stock solutions should still be prepared in neutral to basic solvents (e.g., Methanol or DMSO) rather than acidic aqueous buffers.

Storage

- **Solid State:** Store at -20°C, desiccated, and protected from light.
- **Solution:** Stock solutions in DMSO are stable for up to 6 months at -80°C.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 155794, Omeprazole Sulfide. PubChem. Available at: [\[Link\]](#)
- Shimadzu Application Note. Fast LC/MS/MS Method for Quantitative Determination of Omeprazole in Human Plasma. Shimadzu. Available at: [\[Link\]](#)
- Weidolf, L., & Castagnoli, N. (2001). Study of the electrospray ionization mass spectrometry of the proton pump inhibiting drug Omeprazole. *Rapid Communications in Mass Spectrometry*, 15(4), 283-290. Available at: [\[Link\]](#)

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Sources

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- [2. scispace.com \[scispace.com\]](https://scispace.com)
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